

# Application Notes and Protocols: Stabilization of Flexible Polyurethane Slabstock Foams with Antioxidant 5057

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## Compound of Interest

Compound Name: Antioxidant 5057

Cat. No.: B3029516

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **Antioxidant 5057** for the stabilization of flexible polyurethane slabstock foams. The information is intended to guide researchers and professionals in the effective application of this antioxidant to prevent thermal degradation and discoloration during foam production and service life.

## Introduction to Antioxidant 5057

**Antioxidant 5057** is a high-performance, liquid aromatic amine antioxidant, chemically described as an octylated-butylated diphenylamine. It is characterized by its low volatility and high efficiency in preventing the thermal degradation of polymers.[1][2] In the manufacturing of flexible polyurethane slabstock foams, **Antioxidant 5057** is a crucial additive for preventing scorch, which is the discoloration in the center of the foam bun caused by the exothermic reaction of diisocyanates with polyols and water.[3][4]

This antioxidant is most effective when used in synergy with hindered phenolic antioxidants, such as Antioxidant 1135 or Antioxidant 1076.[5][6] This combination provides comprehensive protection against oxidation during polyol storage and the foaming process.[6] The recommended dosage level of **Antioxidant 5057** in flexible polyurethane slabstock foams typically ranges from 0.1% to 0.4% by weight of the polyol.[1]

## Performance Data

The following tables summarize the expected performance of **Antioxidant 5057** in a typical flexible polyurethane slabstock foam formulation. The data is representative and may vary depending on the specific foam formulation and processing conditions.

Table 1: Scorch Performance in a Low-Density Polyurethane Foam

Formulation	Antioxidant System	Dosage (php)	Visual Scorch Rating (1-5, 1=no scorch, 5=severe scorch)	Core Color (CIELAB $\Delta E^*$ )
Control	None	-	4	25
A	Antioxidant 5057	0.3	3	15
B	Hindered Phenol	0.3	3	18
C	Antioxidant 5057 + Hindered Phenol	0.3 + 0.3	1	5

$\Delta E$  represents the total color difference compared to the unaged foam surface.

Table 2: Physical Property Retention after Heat Aging (ASTM D3574, Test K - Dry Heat Aging)

Formulation	Antioxidant System	Dosage (php)	Tensile Strength Retention (%)	Elongation at Break Retention (%)	Compression Set (75%) Retention (%)
Control	None	-	65	55	70
A	Antioxidant 5057 + Hindered Phenol	0.3 + 0.3	95	90	98

Table 3: Emission and Fogging Performance (VDA 278)

Formulation	Antioxidant System	Dosage (php)	VOC (µg/g)	FOG (µg/g)
Control	None	-	150	250
A	Antioxidant 5057 + Hindered Phenol	0.3 + 0.3	< 100	< 200

## Experimental Protocols

### Preparation of Flexible Polyurethane Slabstock Foam

This protocol describes the laboratory-scale preparation of a flexible polyurethane foam for testing the efficacy of **Antioxidant 5057**.

Materials:

- Polyether Polyol (e.g., 3000 MW triol)
- Toluene Diisocyanate (TDI 80/20)
- Deionized Water
- Amine Catalysts (e.g., Dabco 33-LV)
- Tin Catalyst (e.g., Stannous Octoate)
- Silicone Surfactant
- **Antioxidant 5057**
- Hindered Phenolic Antioxidant (e.g., Antioxidant 1135)

Procedure:

- Premix Preparation: In a suitable container, thoroughly mix the polyether polyol, water, amine catalysts, silicone surfactant, and the antioxidant package (if applicable).
- Degassing: Degas the premix under vacuum to remove any dissolved air.
- Isocyanate Addition: Add the calculated amount of TDI 80/20 to the premix.
- Mixing: Immediately mix the components at high speed (e.g., 2000-3000 rpm) for a specified time (e.g., 5-10 seconds).
- Pouring: Pour the reacting mixture into a pre-heated mold or a cardboard box.
- Curing: Allow the foam to rise and cure at ambient temperature for at least 24 hours before cutting and testing.

## Scorch Test (Microwave Simulation Method)

This method simulates the high internal temperatures of a large foam bun that lead to scorch.

Apparatus:

- Microwave oven with adjustable power settings.
- Foam sample from the core of the cured bun (e.g., 10 cm x 10 cm x 10 cm).

Procedure:

- Place the foam sample in the center of the microwave oven.
- Microwave the foam at a medium power setting for a predetermined time (e.g., 2-5 minutes) to achieve an internal temperature of 160-180°C.
- After microwaving, allow the foam to cool to room temperature.
- Cut the foam sample in half and visually assess the degree of discoloration in the core.
- For quantitative analysis, use a colorimeter to measure the CIELAB L, a, and b\* values of the scorched core and the unscorched surface to calculate the color difference ( $\Delta E^*$ ).

## Accelerated Heat Aging (ASTM D3574, Test K)

This test evaluates the long-term thermal stability of the foam.

Apparatus:

- Forced-air circulating oven.
- Specimens for tensile strength, elongation, and compression set testing.

Procedure:

- Cut the required test specimens from the cured foam.
- Measure the initial physical properties (tensile strength, elongation, compression set) according to the relevant sections of ASTM D3574.
- Place the specimens in the oven at a specified temperature and duration (e.g., 140°C for 22 hours).
- After the aging period, remove the specimens and allow them to condition at standard temperature and humidity for at least 3 hours.
- Re-measure the physical properties.
- Calculate the percentage retention of each property.

## Volatile Organic Compound (VOC) and Fogging (FOG) Analysis (VDA 278)

This method determines the emissions from the foam, which is critical for automotive and indoor applications.

Apparatus:

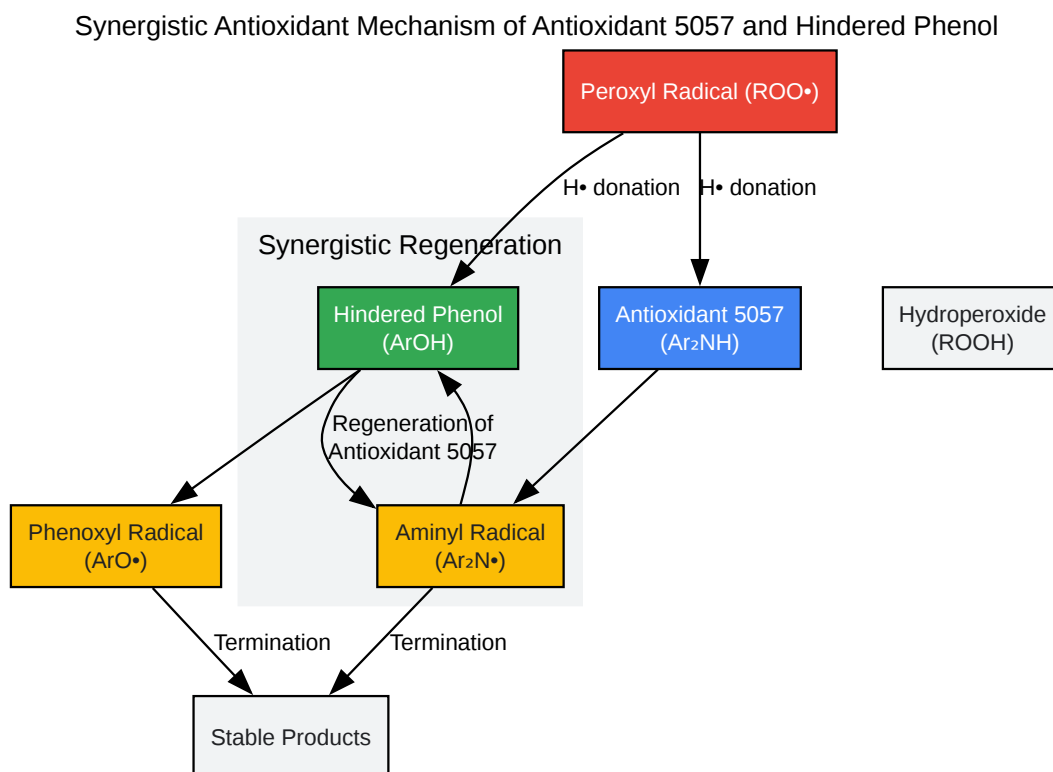
- Thermal desorption unit coupled with a gas chromatograph/mass spectrometer (TD-GC/MS).

Procedure:

- A small, precise weight of the foam sample is placed in a thermal desorption tube.
- VOC Analysis: The sample is heated to 90°C, and the emitted volatile compounds are collected on a cold trap. The trap is then rapidly heated, and the compounds are transferred to the GC/MS for separation and identification.
- FOG Analysis: The same sample is then heated to 120°C to release semi-volatile compounds, which are analyzed similarly to the VOCs.
- Quantification is performed using external or internal standards.

## Stabilization Mechanism and Experimental Workflow

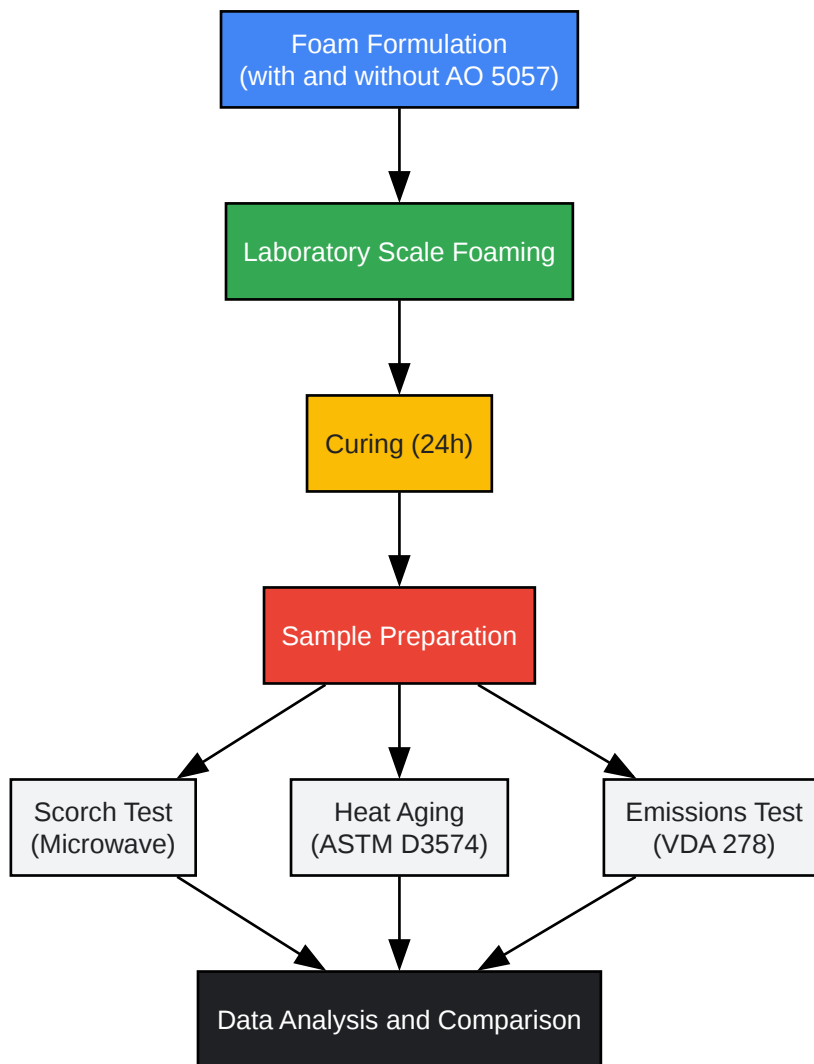
The following diagrams illustrate the synergistic antioxidant mechanism and the experimental workflow for evaluating foam stabilization.



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Caption: Synergistic antioxidant mechanism.

## Experimental Workflow for Foam Stabilization Evaluation



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Caption: Experimental workflow for evaluation.

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## References

- 1. specialchem.com [specialchem.com]
- 2. pcc.asia [pcc.asia]
- 3. camsi-x.com [camsi-x.com]
- 4. songwon.com [songwon.com]
- 5. CAS 68411-46-1 (Antioxidant 5057) - CAS Chemical [chemicalcas.com]
- 6. specialchem.com [specialchem.com]
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